

N-(4-Aminobenzoyl-d4)-L-glutamic Acid

certificate of analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-(4-Aminobenzoyl-d4)-L-glutamic Acid*

Cat. No.: *B565498*

[Get Quote](#)

An In-depth Technical Guide to **N-(4-Aminobenzoyl-d4)-L-glutamic Acid**

This technical guide provides a comprehensive overview of **N-(4-Aminobenzoyl-d4)-L-glutamic Acid**, a deuterated derivative of a glutamic acid compound. It is intended for researchers, scientists, and professionals in drug development who utilize stable isotope-labeled compounds for quantitative analysis and metabolic studies. This document outlines the material's specifications, analytical methods for its characterization, and its primary applications in scientific research.

Certificate of Analysis Summary

The following tables summarize the key quality and physical characteristics of **N-(4-Aminobenzoyl-d4)-L-glutamic Acid**.

Table 1: General Information

Parameter	Value
Compound Name	N-(4-Aminobenzoyl-d4)-L-glutamic Acid
CAS Number	461426-34-6[1]
Unlabeled CAS	4271-30-1[1]
Molecular Formula	C ₁₂ H ₁₀ D ₄ N ₂ O ₅ [1]
Molecular Weight	270.27 g/mol [1][2]

Table 2: Physical and Chemical Properties

Property	Value
Appearance	Solid, White to off-white powder[1][3]
Purity	99.86%[1]
Melting Point	175 °C (decomposes)[3]
Storage Conditions	Powder: -20°C for 3 years; 4°C for 2 years. In solvent: -80°C for 6 months; -20°C for 1 month[1]

Table 3: Solubility Data

Solvent	Concentration	Notes
DMSO	100 mg/mL (370.00 mM)	Requires ultrasonic assistance; hygroscopic[1]

Applications in Research

N-(4-Aminobenzoyl-d4)-L-glutamic acid serves as a valuable tool in various research applications:

- **Internal Standard:** Due to its isotopic labeling, it is widely used as an internal standard in clinical mass spectrometry for the accurate quantification of its unlabeled counterpart, N-(4-aminobenzoyl)-L-glutamic acid.[1]

- **Metabolic Research:** It is a known metabolite of tetrahydrofolate.[4] Studies have shown that its levels can increase in plasma with high folic acid intake, making it a useful biomarker in nutritional and metabolic research.[4]
- **Drug Development:** The use of stable isotopes like deuterium is crucial in drug development for pharmacokinetic and metabolic profiling of drug candidates.[1]
- **Folic Acid Impurity Analysis:** The unlabeled form, N-(4-aminobenzoyl)-L-glutamic acid, is considered an impurity in folic acid preparations.[5] This deuterated version can be used as a reference standard for the accurate detection and quantification of this impurity.

Experimental Protocols

The following are detailed methodologies for key experiments used to verify the identity, purity, and structure of **N-(4-Aminobenzoyl-d4)-L-glutamic Acid**.

Liquid Chromatography-Mass Spectrometry (LC-MS)

This protocol outlines the general procedure for analyzing the purity and confirming the molecular weight of the compound.

Objective: To determine the purity of the compound and confirm its mass-to-charge ratio.

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system
- Mass Spectrometer (e.g., Quadrupole Time-of-Flight)

Procedure:

- **Sample Preparation:** Prepare a 1 mg/mL stock solution of **N-(4-Aminobenzoyl-d4)-L-glutamic Acid** in DMSO. Further dilute with an appropriate mobile phase to a final concentration of 10 µg/mL.
- **Chromatographic Conditions:**
 - **Column:** C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 µm).

- Mobile Phase A: 0.1% Formic acid in Water.
- Mobile Phase B: 0.1% Formic acid in Acetonitrile.
- Gradient: Start at 5% B, increase to 95% B over 10 minutes, hold for 2 minutes, then return to initial conditions and equilibrate for 3 minutes.
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5 μ L.
- Mass Spectrometry Conditions:
 - Ionization Mode: Electrospray Ionization (ESI), positive or negative mode.
 - Scan Range: m/z 100-500.
 - Capillary Voltage: 3.5 kV.
 - Source Temperature: 120°C.
- Data Analysis: Integrate the peak area of the analyte to determine purity. Analyze the mass spectrum to confirm the $[M+H]^+$ or $[M-H]^-$ ion corresponding to the molecular weight of **N-(4-Aminobenzoyl-d4)-L-glutamic Acid**.

Nuclear Magnetic Resonance (^1H -NMR) Spectroscopy

This protocol is for confirming the chemical structure of the compound.

Objective: To verify the molecular structure and assess isotopic enrichment.

Instrumentation:

- NMR Spectrometer (e.g., 400 MHz).

Procedure:

- Sample Preparation: Dissolve 5-10 mg of the compound in 0.7 mL of a suitable deuterated solvent (e.g., DMSO-d₆).

- Acquisition Parameters:
 - Pulse Program: Standard proton pulse sequence.
 - Number of Scans: 16-64.
 - Relaxation Delay: 1-2 seconds.
 - Spectral Width: 0-12 ppm.
- Data Analysis: Process the raw data (Fourier transform, phase correction, baseline correction). Compare the resulting spectrum with the known spectrum of the unlabeled compound to confirm the structure and observe the absence of signals corresponding to the deuterated positions.

Visualizations

The following diagrams illustrate key conceptual frameworks related to the analysis and biological context of **N-(4-Aminobenzoyl-d4)-L-glutamic Acid**.

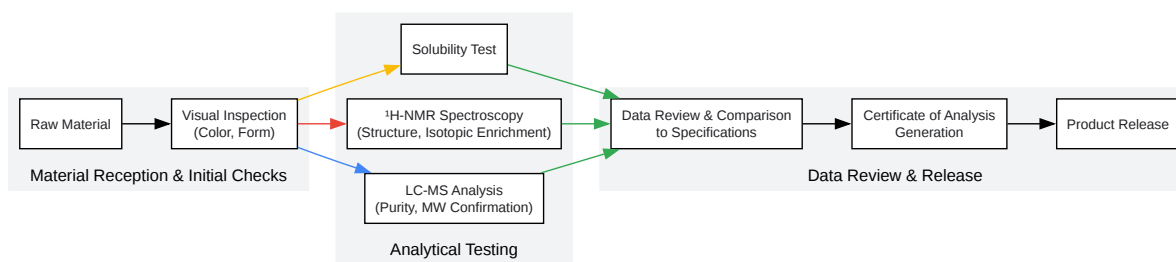


Figure 1. Quality Control Workflow for N-(4-Aminobenzoyl-d4)-L-glutamic Acid

[Click to download full resolution via product page](#)

Figure 1. Quality Control Workflow

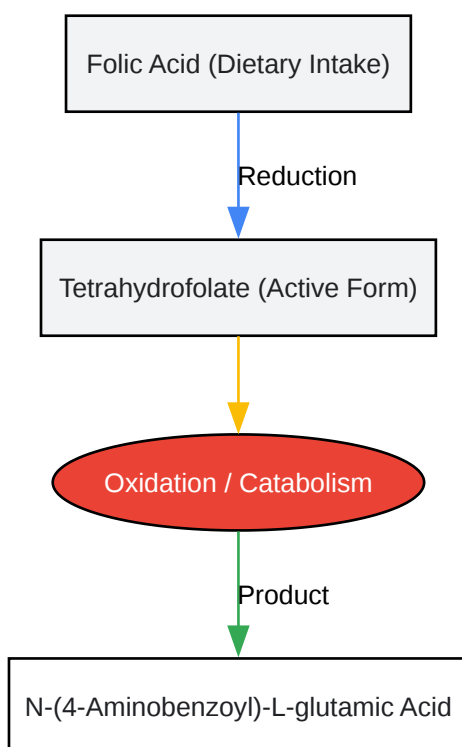


Figure 2. Role as a Folic Acid Metabolite

[Click to download full resolution via product page](#)

Figure 2. Role as a Folic Acid Metabolite

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. N-(4-Aminobenzoyl-d4)-L-glutamic Acid | C₁₂H₁₄N₂O₅ | CID 71313152 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. N-(4-Aminobenzoyl)-L-glutamic acid =98 TLC 4271-30-1 [sigmaaldrich.com]
- 4. glpbio.com [glpbio.com]
- 5. Densitometric determination of impurities in drugs: Part IV. Determination of N-(4-aminobenzoyl)-L-glutamic acid in preparations of folic acid - PubMed

[pubmed.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [N-(4-Aminobenzoyl-d4)-L-glutamic Acid certificate of analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b565498#n-4-aminobenzoyl-d4-l-glutamic-acid-certificate-of-analysis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com